

Application Note: Chemoselective Synthesis of 2-(3-Oxomorpholin-4-yl)propanoic Acid

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Compound of Interest

Compound Name: 2-(3-oxomorpholin-4-yl)propanoic acid

CAS No.: 933749-97-4

Cat. No.: B6268791

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Executive Summary & Retrosynthetic Logic

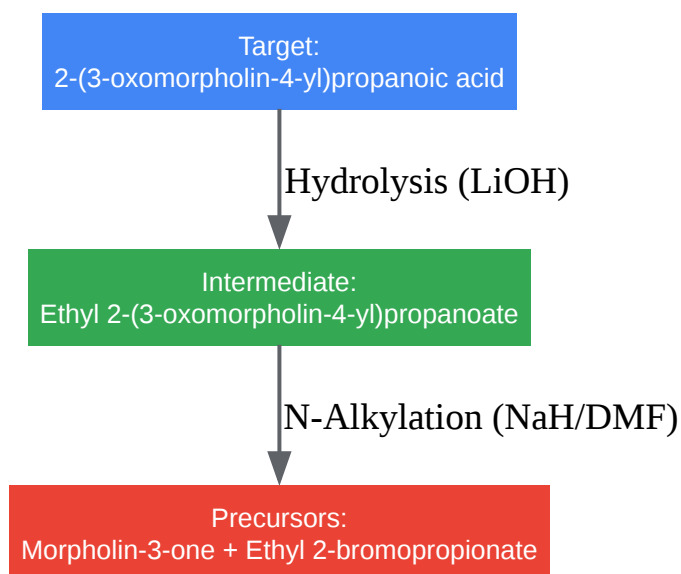
The target molecule, **2-(3-oxomorpholin-4-yl)propanoic acid**, features a morpholin-3-one core N-alkylated with a propionic acid moiety. Direct alkylation of the lactam nitrogen requires careful control of basicity to avoid ring opening or O-alkylation.

Our retrosynthetic analysis identifies the strategic disconnection at the N–C(

) bond. The most robust forward synthesis involves the nucleophilic substitution of an

-halo ester by the deprotonated morpholin-3-one, followed by controlled ester hydrolysis.

Retrosynthetic Pathway



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the N-substituted lactam core.

Critical Reagents & Material Specifications

To ensure reaction fidelity, the following specifications are mandatory.

Reagent	CAS No. ^[1]	Purity	Role	Critical Note
Morpholin-3-one	109-11-5	98%	Nucleophile	Hygroscopic; dry under vacuum before use. ^[2]
Ethyl 2-bromopropionate	535-11-5	98%	Electrophile	Lachrymator; use fresh to avoid HBr impurities.
Sodium Hydride (NaH)	7646-69-7	60% disp.	Base	Wash with dry hexanes if oil removal is required.
DMF (Anhydrous)	68-12-2	99.8%	Solvent	Water content must be <50 ppm to prevent ester hydrolysis.
Lithium Hydroxide	1310-65-2	98%	Hydrolysis	Preferred over NaOH for milder chemoselectivity.

Step-by-Step Synthesis Protocol

Phase A: N-Alkylation of Morpholin-3-one

Objective: Selective formation of the N–C bond while suppressing O-alkylation.

Mechanism: The pKa of the amide proton in morpholin-3-one is approximately 15–17. Strong bases like Sodium Hydride (NaH) irreversibly deprotonate the nitrogen, generating a localized amidate anion. This anion attacks the secondary carbon of ethyl 2-bromopropionate via an SN2 mechanism.

Protocol:

- Setup: Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and a pressure-equalizing addition funnel.

- Deprotonation:
 - Charge the flask with Morpholin-3-one (1.01 g, 10.0 mmol) and anhydrous DMF (15 mL).
 - Cool the solution to 0 °C using an ice/water bath.[\[3\]](#)
 - Critical Step: Add NaH (60% dispersion, 440 mg, 11.0 mmol, 1.1 equiv) portion-wise over 10 minutes. Evolution of gas will be vigorous.
 - Allow the mixture to stir at 0 °C for 30 minutes, then warm to Room Temperature (RT) for 30 minutes to ensure complete deprotonation. The solution should turn slightly turbid/yellow.
- Alkylation:
 - Cool the mixture back to 0 °C.
 - Add Ethyl 2-bromopropionate (1.43 mL, 11.0 mmol, 1.1 equiv) dropwise via the addition funnel over 15 minutes.
 - Remove the ice bath and stir at RT for 12–16 hours. Monitor by TLC (EtOAc/Hexane 1:1) or LC-MS.
- Workup:
 - Quench the reaction carefully with saturated solution (5 mL) at 0 °C.
 - Dilute with water (50 mL) and extract with EtOAc (30 mL).
 - Wash the combined organics with brine (20 mL) to remove DMF.
 - Dry over anhydrous

, filter, and concentrate under reduced pressure.

- Purification: Purify the crude oil via flash column chromatography (Silica gel, 0-5% MeOH in DCM) to yield Ethyl 2-(3-oxomorpholin-4-yl)propanoate.

Phase B: Ester Hydrolysis

Objective: Saponification of the ethyl ester without degrading the lactam ring.

Protocol:

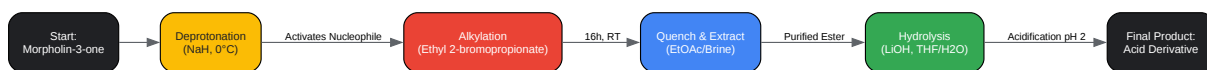
- Reaction:
 - Dissolve the intermediate ester (from Phase A) in a mixture of THF/Water (3:1, 20 mL).
 - Add LiOH·H₂O (2.0 equiv) in one portion.
 - Stir vigorously at RT for 2–4 hours.
- Isolation:
 - Concentrate the mixture to remove THF.
 - Acidify the remaining aqueous phase to pH 2 using 1M HCl. Note: The product is water-soluble; do not over-dilute.
 - Extract continuously with DCM or EtOAc. Alternatively, lyophilize the aqueous layer and extract the solid residue with warm acetone/ethanol if the compound is highly polar.
 - Concentrate the organic layer to yield the target acid.^[4] Recrystallize from EtOAc/Hexane if necessary.

Analytical Validation

Technique	Expected Signal Characteristics
1H NMR (DMSO-d6)	12.5 (br s, 1H, COOH), 4.8 (q, 1H, -CH), 4.1 (s, 2H, lactam), 3.8-3.9 (m, 2H, ether), 3.4-3.5 (m, 2H, amine), 1.4 (d, 3H,).
LC-MS (ESI)	calculated: 174.07; found: 174.1.
	1720
IR Spectroscopy	(Acid C=O), 1640 (Lactam C=O).

Process Workflow Diagram

The following diagram illustrates the logical flow and decision points within the synthesis protocol.



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Figure 2: Operational workflow for the synthesis of **2-(3-oxomorpholin-4-yl)propanoic acid**.

References

- Lactam Alkylation Protocol: National Institutes of Health (NIH). (2019). Reactions of Piperazin-2-one, Morpholin-3-one, and Thiomorpholin-3-one with Triethyl Phosphite

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